

# Essential Safety and Operational Guide for 4-Heptyloxyphenol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Heptyloxyphenol

Cat. No.: B1665386

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This guide provides immediate and essential safety protocols, personal protective equipment (PPE) requirements, and logistical plans for the handling and disposal of **4-Heptyloxyphenol** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant laboratory operations.

## Hazard Identification and Personal Protective Equipment

**4-Heptyloxyphenol** is an irritant that can cause skin, eye, and respiratory tract irritation. Adherence to proper PPE protocols is mandatory to minimize exposure risk.

Recommended Personal Protective Equipment (PPE):

- **Eye Protection:** Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- **Skin Protection:**
  - **Gloves:** Wear appropriate chemical-resistant protective gloves to prevent skin contact.
  - **Clothing:** Wear appropriate protective clothing, such as a lab coat, to prevent skin exposure.
- **Respiratory Protection:** If ventilation is inadequate or if dusty conditions are present, use a NIOSH or European Standard EN 149 approved respirator. Follow OSHA respirator

regulations found in 29 CFR 1910.134 or European Standard EN 149.

## Quantitative Data Summary

The following table summarizes key quantitative data for **4-Heptyloxyphenol**.

Property	Value	Source
Molecular Formula	C13H20O2	
Molecular Weight	208.30 g/mol	
Appearance	Off-white to light beige crystalline powder	
Melting Point	60 - 65 °C	
Boiling Point	312 °C	
Solubility in Water	Insoluble	
CAS Number	13037-86-0	

## Operational and Disposal Plans

Follow these procedural steps for the safe handling and disposal of **4-Heptyloxyphenol**.

### Handling and Storage Protocol

- Engineering Controls: Use in a well-ventilated area. If possible, handle in a chemical fume hood to minimize inhalation exposure.
- Personal Hygiene: Wash hands and face thoroughly after handling. Do not eat, drink, or smoke in the handling area.
- Handling Practices:
  - Avoid contact with eyes, skin, and clothing.
  - Minimize dust generation and accumulation.

- Keep the container tightly closed when not in use.
- Storage:
  - Store in a cool, dry, well-ventilated area.
  - Keep containers tightly closed.
  - Store away from incompatible substances such as oxidizing agents, acid chlorides, and acid anhydrides.

## Spill Response Protocol

- Immediate Action: Evacuate unnecessary personnel from the spill area.
- Containment: Wear appropriate PPE as outlined above.
- Clean-up: Clean up spills immediately. For solid spills, sweep up or absorb the material and place it into a suitable, clean, dry, closed container for disposal. Avoid generating dusty conditions.

## First Aid Measures

In case of exposure, follow these immediate first aid procedures.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.
Skin Contact	Get medical aid. Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid immediately.
Ingestion	If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.

## Disposal Plan

Dispose of **4-Heptyloxyphenol** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.

- **Waste Container:** Place waste material into a suitable, clean, dry, and closed container labeled for chemical waste.
- **Disposal Method:** Contact a licensed professional waste disposal service to dispose of this material. Do not dispose of it in the sanitary sewer.

## Experimental Workflow Visualization

The following diagram illustrates the standard workflow for handling **4-Heptyloxyphenol** in a laboratory setting, from preparation to disposal.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)